

3'-Chloro-2'-nitroacetophenone CAS 7137-38-4 synonyms

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Compound of Interest

Compound Name: 1-(3-Chloro-2-nitrophenyl)ethanone

CAS No.: 7137-38-4

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An In-Depth Technical Guide to 3'-Chloro-2'-nitroacetophenone (CAS 7137-38-4)

For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of 3'-Chloro-2'-nitroacetophenone (CAS 7137-38-4), a key chemical intermediate in organic synthesis. It details the compound's nomenclature, physicochemical properties, plausible synthetic routes, and characteristic reactivity. The guide emphasizes its role as a versatile building block in the development of complex molecules, particularly within the pharmaceutical and agrochemical sectors. Safety protocols and handling guidelines are also discussed, grounded in the known reactivity of related nitroaromatic ketones. This whitepaper serves as an essential resource for scientists and researchers leveraging this compound in their synthetic and drug discovery endeavors.

Compound Identification and Nomenclature

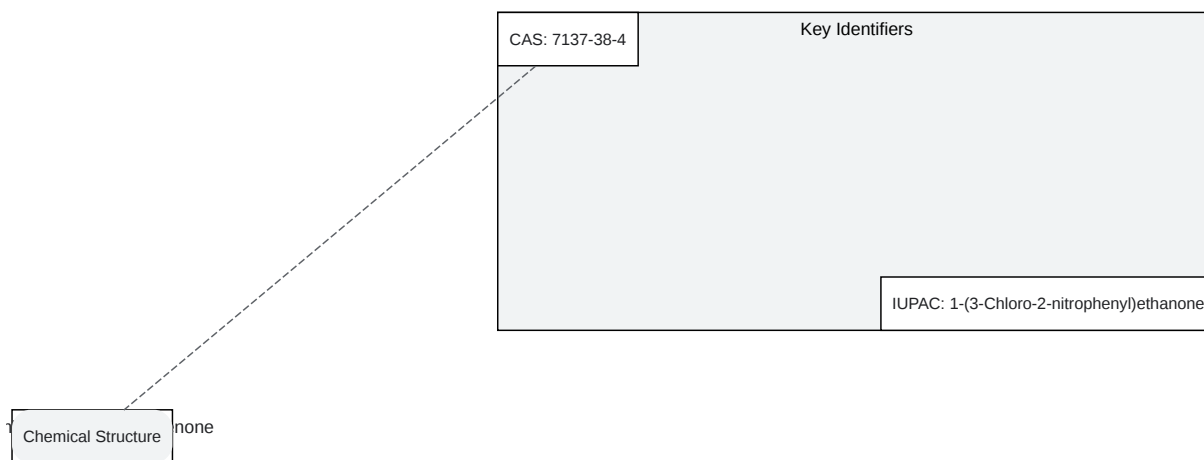
3'-Chloro-2'-nitroacetophenone is a substituted aromatic ketone. The presence of three distinct functional groups on the phenyl ring—acetyl, chloro, and nitro—at specific positions makes it a valuable and versatile precursor in multi-step organic synthesis. The Chemical Abstracts Service (CAS) has assigned the number 7137-38-4 to this specific isomer.

Synonyms and Identifiers: A clear understanding of the compound's various names is critical for accurate literature and database searches. The primary synonym is derived from its IUPAC name.

- Systematic IUPAC Name: **1-(3-Chloro-2-nitrophenyl)ethanone**[\[1\]](#)
- CAS Registry Number: 7137-38-4[\[1\]](#)

It is crucial to distinguish this compound from its isomers, which possess different chemical and physical properties and may be referenced in literature under similar-sounding names.

Examples of related but distinct isomers include 4'-Chloro-3'-nitroacetophenone (CAS 5465-65-6)[\[2\]](#)[\[3\]](#), 5'-Chloro-2'-hydroxy-3'-nitroacetophenone (CAS 84942-40-5)[\[4\]](#), and 2'-Chloroacetophenone (CAS 2142-68-9). Always verify the CAS number to ensure the correct material is being referenced.



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Caption: Core identifiers for 3'-Chloro-2'-nitroacetophenone.

Physicochemical Properties

The physical and chemical properties of 3'-Chloro-2'-nitroacetophenone dictate its handling, storage, and reaction conditions. The data presented below is based on available information for this specific CAS number.

Property	Value	Source
Molecular Formula	C ₈ H ₆ ClNO ₃	[1]
Molecular Weight	199.59 g/mol	[1]
Appearance	Typically a solid at room temperature (inferred from related compounds)	N/A
Purity	Commercially available at ≥97%	[1]
Solubility	Insoluble in water; soluble in common organic solvents like acetone and ether (inferred from related nitroacetophenones)	[5][6]

Synthesis and Manufacturing Insights

The synthesis of nitroacetophenones can be achieved through several established organic chemistry routes. While specific literature for the industrial-scale synthesis of CAS 7137-38-4 is not detailed in the provided results, a plausible and common pathway involves the acylation of a corresponding nitrobenzene derivative or the nitration of a chloroacetophenone.

A widely used general method for preparing nitroacetophenones starts with the corresponding nitrobenzoic acid.[7] This three-step process is favored for its milder reaction conditions compared to direct nitration of acetophenone, which can produce a mixture of ortho, meta, and para isomers.[7]

Proposed Synthetic Workflow:

- Acyl Chlorination: 3-Chloro-2-nitrobenzoic acid is reacted with a chlorinating agent, such as thionyl chloride (SOCl_2) or oxalyl chloride, to form the highly reactive acyl chloride intermediate, 3-chloro-2-nitrobenzoyl chloride.[7]
- Condensation: The acyl chloride then undergoes a condensation reaction. A common method is reaction with diethyl malonate in the presence of a base like magnesium ethoxide. [7][8]
- Hydrolysis and Decarboxylation: The resulting intermediate is subjected to acidic hydrolysis, which cleaves the ester groups and induces decarboxylation to yield the final product, 3'-Chloro-2'-nitroacetophenone.[7][8]



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Caption: Plausible synthetic pathway to 3'-Chloro-2'-nitroacetophenone.

This method offers good regiochemical control, which is essential for producing the desired isomer with high purity.

Chemical Reactivity and Mechanistic Insights

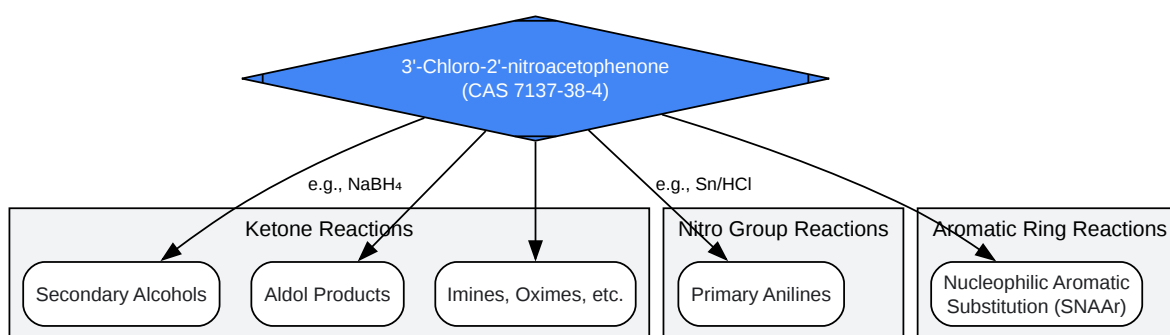
The reactivity of 3'-Chloro-2'-nitroacetophenone is governed by its three functional groups, making it a versatile synthetic intermediate.

- The Ketone Group: The acetyl group is susceptible to a wide range of reactions. It can be reduced to a secondary alcohol, 1-(3-chloro-2-nitrophenyl)ethanol, using selective reducing agents like sodium borohydride (NaBH_4). [9] It can also undergo reactions typical of ketones, such as aldol condensations, Wittig reactions, and formation of imines or oximes.
- The Nitro Group: The nitro group is a strong electron-withdrawing group, which deactivates the aromatic ring towards electrophilic substitution. Its primary reactivity lies in its reduction. Depending on the reaction conditions and reducing agent (e.g., Sn/HCl , $\text{H}_2/\text{Pd-C}$), it can be

selectively reduced to a primary amine (3'-chloro-2'-aminoacetophenone), providing a pathway to a new class of compounds.[9][10]

- **The Aromatic Ring:** The combined electron-withdrawing effects of the nitro and acetyl groups, along with the inductive effect of the chlorine atom, make the aromatic ring electron-deficient. This facilitates nucleophilic aromatic substitution (S_NAr) reactions, should a suitable leaving group be present or if reaction conditions are harsh enough.

The general reactivity profile for nitrated ketones indicates they are reactive with both acids and bases and are incompatible with strong reducing agents (which can react with both functional groups), isocyanates, and peroxides.[5][6]



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Caption: Key reactive sites and derivative pathways for the title compound.

Applications in Research and Drug Development

Substituted acetophenones, particularly those containing nitro and halo groups, are foundational building blocks in medicinal chemistry and materials science.[11][12] While specific applications for CAS 7137-38-4 are not enumerated in the search results, its utility can be inferred from its structural analogues.

- **Pharmaceutical Intermediates:** The presence of multiple, orthogonally reactive functional groups allows for sequential chemical modifications. For example, reduction of the nitro

group yields an aniline, a common pharmacophore and a precursor for the synthesis of heterocycles. The ketone can be elaborated to build more complex side chains. Chloro-containing molecules are prevalent in FDA-approved drugs, highlighting the importance of chlorinated synthons.[12] Related nitro-chloro-acetophenones are used as intermediates in the synthesis of anti-inflammatory, analgesic, and antibacterial agents.[11][13]

- **Agrochemical Synthesis:** Similar to pharmaceuticals, the structural motifs accessible from this compound are relevant in the development of herbicides and pesticides.[11]
- **Materials Science:** Nitroaromatic compounds are sometimes used in the synthesis of dyes, pigments, and advanced materials requiring specific electronic properties.[11][13]

Safety, Handling, and Storage

A specific Safety Data Sheet (SDS) for 3'-Chloro-2'-nitroacetophenone (CAS 7137-38-4) must be consulted prior to handling. However, based on data for structurally similar compounds, a general hazard profile can be established.

Potential Hazards:

- **Irritation:** Compounds like 5'-Chloro-2'-hydroxy-3'-nitroacetophenone and 4'-Chloro-3'-nitroacetophenone are known to cause skin, eye, and respiratory irritation.[4][14][15]
- **Toxicity:** Some related chloroacetophenones are harmful if swallowed.
- **Reactivity:** As a nitrated ketone, it may react vigorously with strong bases, acids, and reducing agents.[5][6] It is combustible, and heating may lead to the formation of explosive mixtures with air.

Recommended Handling Procedures:

- **Ventilation:** Use only in a well-ventilated area or under a chemical fume hood.[14]
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, chemical safety goggles, and a lab coat to prevent skin and eye contact.[15][16] For solids that may form dust, a dust mask (e.g., N95) is recommended.

- Spill Management: In case of a spill, avoid creating dust. Dampen the solid material with a suitable solvent like acetone, and collect it in a sealed container for disposal.[5]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[17] Keep away from incompatible materials such as strong oxidizing agents and bases.[18]

Conclusion

3'-Chloro-2'-nitroacetophenone, CAS 7137-38-4, is a strategically important chemical intermediate. Its value lies in the specific arrangement of its chloro, nitro, and acetyl functional groups, which provides multiple handles for synthetic elaboration. This allows chemists to build molecular complexity in a controlled manner, making it a key building block for discovery chemistry programs in the pharmaceutical, agrochemical, and materials science industries. A thorough understanding of its properties, synthesis, and reactivity, combined with strict adherence to safety protocols, is essential for its effective and safe utilization in research and development.

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